

A Comprehensive Toxicological Profile of Short-Chain Diols for Preclinical Research

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Compound of Interest

Compound Name: **3,4-Heptanediol**

Cat. No.: **B13757543**

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the toxicological data for a selection of short-chain diols, which are dihydroxy alcohols with a short carbon chain. These compounds are widely used as solvents, humectants, and intermediates in various industries, including pharmaceuticals and cosmetics. Understanding their toxicological profiles is crucial for their safe use and for predicting the potential toxicity of new chemical entities with similar structural motifs. This document summarizes key toxicological endpoints, details relevant experimental methodologies, and visualizes pertinent biological pathways to facilitate a deeper understanding of their toxic potential.

Toxicological Data Summary

The following tables summarize the quantitative toxicological data for five common short-chain diols: Ethylene Glycol, 1,2-Propanediol (Propylene Glycol), 1,3-Propanediol, 1,3-Butanediol, and 1,4-Butanediol.

Table 1: Acute Oral Toxicity

Compound	CAS Number	Test Species	LD50 (mg/kg)	Reference
Ethylene Glycol	107-21-1	Rat	4,700	[1]
1,2-Propanediol	57-55-6	Rat	22,000	
1,3-Propanediol	504-63-2	Rat	15,800	[2]
1,3-Butanediol	107-88-0	Rat	18,610 - 23,000	[3]
1,4-Butanediol	110-63-4	Rat	1,500 - 1,830	[4][5][6]

LD50 (Lethal Dose, 50%) is the dose required to kill half the members of a tested population.

Table 2: Skin and Eye Irritation

Compound	Skin Irritation (Test Species)	Eye Irritation (Test Species)	References
Ethylene Glycol	Non-irritating (Rabbit)	Mild to Moderate (Rabbit)	[1]
1,2-Propanediol	Mild irritant (Human)	Mild irritant (Rabbit)	[7]
1,3-Propanediol	Mild irritant (Rabbit)	Non-irritating (Rabbit)	[8][9]
1,3-Butanediol	Mild irritant (Rabbit)	Mild irritant (Rabbit)	[3]
1,4-Butanediol	Slightly irritating (Rabbit)	Slightly irritating (Rabbit)	[5][10]

Table 3: Skin Sensitization

Compound	Test Method	Test Species	Result	References
Ethylene Glycol	Guinea Pig Maximization Test	Guinea Pig	Not a sensitizer	[11][12]
1,2-Propanediol	Local Lymph Node Assay (LLNA)	Mouse	Not a sensitizer	[13]
1,3-Propanediol	Draize Test	Guinea Pig	Not a sensitizer	[14]
1,3-Butanediol	Not specified	Guinea Pig	Not a sensitizer	[15]
1,4-Butanediol	Guinea Pig Maximization Test	Guinea Pig	Not a sensitizer	[5]

Table 4: Mutagenicity (Ames Test)

Compound	Metabolic Activation	Result	Reference
Ethylene Glycol	With and without	Negative	
1,2-Propanediol	With and without	Negative	
1,3-Propanediol	Not specified	Not mutagenic	[16]
1,3-Butanediol	Not specified	Not specified	-
1,4-Butanediol	Not specified	Not specified	-

The Ames test is a widely used method that uses bacteria to test whether a given chemical can cause mutations in the DNA of the test organism.

Table 5: Repeated Dose Oral Toxicity

Compound	Test Duration	Test Species	NOAEL (mg/kg/day)	Reference
Ethylene Glycol	16 months	Rat	< 1,000 (all died)	[17]
1,2-Propanediol	2 years	Rat	2,100 (female)	[18]
1,3-Propanediol	90 days	Rat	1,000	[19]
1,3-Butanediol	Chronic	Rat	Not specified	[20]
1,4-Butanediol	28 days	Rat	50	[21][22]

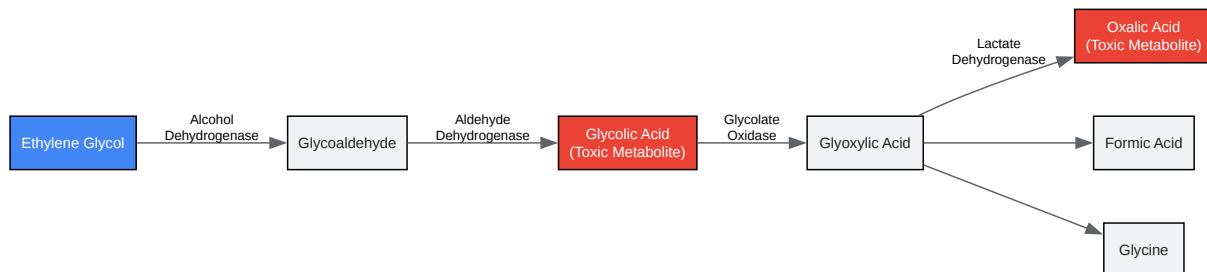
NOAEL (No-Observed-Adverse-Effect Level) is the highest tested dose of a substance at which no adverse effect is found.

Key Signaling Pathways

The toxicity of short-chain diols can be attributed to their metabolism into more toxic compounds and their ability to induce cellular stress.

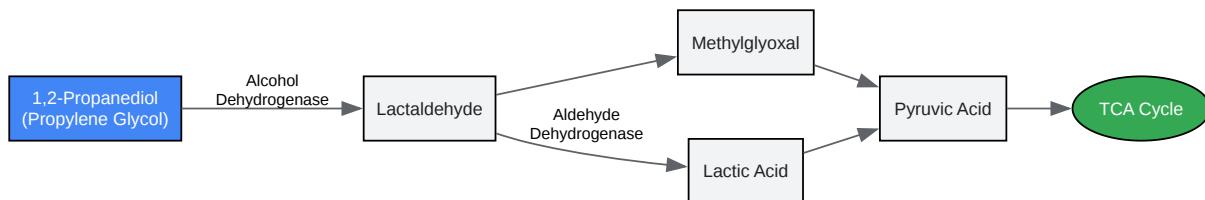
Metabolic Pathways

The metabolism of short-chain diols is a critical determinant of their toxicity. For instance, the toxicity of ethylene glycol is not due to the parent compound but its metabolites. The metabolic pathways for ethylene glycol and propylene glycol are depicted below.



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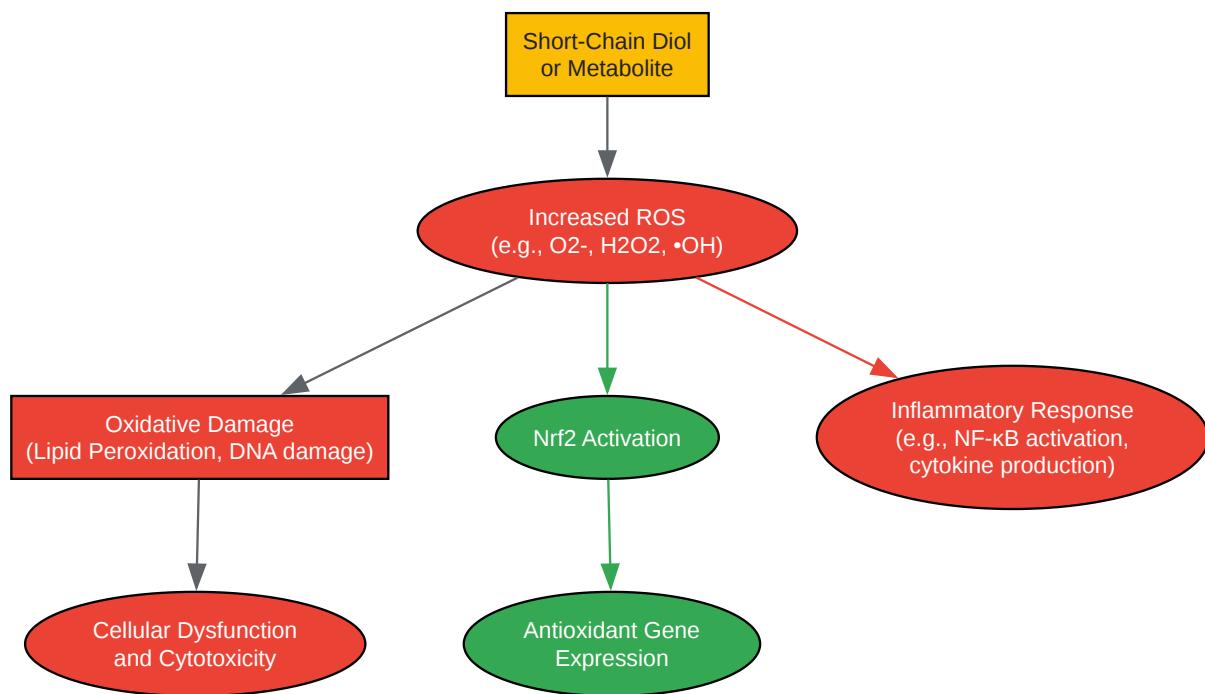
Metabolic pathway of ethylene glycol.

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Metabolic pathway of propylene glycol.

Oxidative Stress and Inflammatory Pathways

Exposure to certain short-chain diols or their metabolites can lead to the generation of reactive oxygen species (ROS), resulting in oxidative stress and triggering inflammatory responses.

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Oxidative stress and inflammatory response pathway.

Experimental Protocols

The toxicological data presented in this guide are primarily based on standardized test guidelines from the Organisation for Economic Co-operation and Development (OECD). These guidelines provide a framework for the consistent and reliable assessment of chemical toxicity.

Acute Oral Toxicity (based on OECD 401)

- Objective: To determine the median lethal dose (LD50) of a substance after a single oral administration.
- Test Animals: Typically young adult rats.
- Procedure:
 - Animals are fasted prior to dosing.
 - The test substance is administered in a single dose by gavage.
 - Several dose levels are used with a number of animals at each dose.
 - Animals are observed for mortality and clinical signs of toxicity for at least 14 days.
 - The LD50 is calculated statistically from the dose-response data.

Acute Dermal Irritation/Corrosion (based on OECD 404)

- Objective: To assess the potential of a substance to cause irritation or corrosion to the skin.
- Test Animals: Typically albino rabbits.
- Procedure:
 - A small area of the animal's skin is clipped free of fur.
 - The test substance (0.5 mL for liquids or 0.5 g for solids) is applied to the skin under a gauze patch.

- The patch is removed after a 4-hour exposure period.
- Skin reactions (erythema and edema) are scored at 1, 24, 48, and 72 hours after patch removal.
- Observations may continue for up to 14 days to assess the reversibility of the effects.

Acute Eye Irritation/Corrosion (based on OECD 405)

- Objective: To determine the potential of a substance to cause irritation or corrosion to the eyes.
- Test Animals: Typically albino rabbits.
- Procedure:
 - The test substance (0.1 mL for liquids or 0.1 g for solids) is instilled into the conjunctival sac of one eye of the animal.
 - The other eye serves as an untreated control.
 - The eyes are examined for ocular reactions (corneal opacity, iris lesions, conjunctival redness and swelling) at 1, 24, 48, and 72 hours after instillation.
 - Observations may continue for up to 21 days to assess reversibility.

Skin Sensitization: Local Lymph Node Assay (LLNA) (based on OECD 429)

- Objective: To determine the potential of a substance to induce skin sensitization.
- Test Animals: Typically mice.
- Procedure:
 - The test substance is applied to the dorsal surface of the ear for three consecutive days.
 - On day 5, a radiolabeled substance (e.g., ^{3}H -methyl thymidine) is injected intravenously.

- After a set period, the draining auricular lymph nodes are excised and the incorporation of the radiolabel is measured as an indicator of lymphocyte proliferation.
- A stimulation index (SI) is calculated by comparing the proliferation in treated animals to that in control animals. An SI of 3 or greater is considered a positive response.

Bacterial Reverse Mutation Test (Ames Test) (based on OECD 471)

- Objective: To assess the mutagenic potential of a substance by its ability to induce reverse mutations in histidine-requiring strains of *Salmonella typhimurium*.
- Procedure:
 - The tester strains are exposed to the test substance with and without a metabolic activation system (S9 mix).
 - The bacteria are plated on a minimal agar medium lacking histidine.
 - After incubation, the number of revertant colonies (colonies that have mutated to regain the ability to synthesize histidine) is counted.
 - A substance is considered mutagenic if it causes a dose-related increase in the number of revertant colonies.

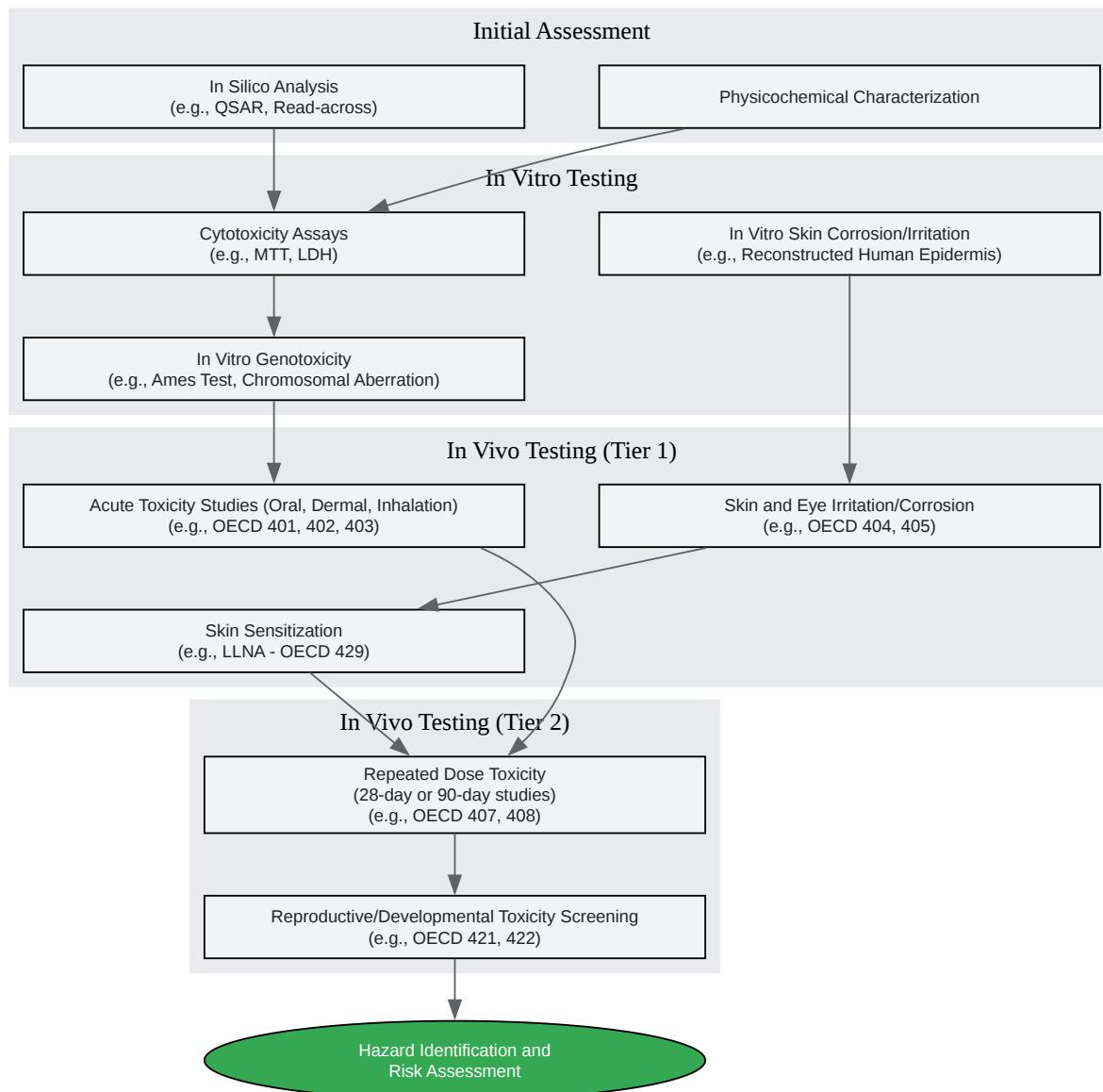
Repeated Dose 28-Day and 90-Day Oral Toxicity Studies (based on OECD 407 & 408)

- Objective: To evaluate the toxic effects of a substance following repeated oral administration over a period of 28 or 90 days.
- Test Animals: Typically rats.
- Procedure:
 - The test substance is administered daily by gavage or in the diet/drinking water at three or more dose levels.

- Animals are observed daily for clinical signs of toxicity. Body weight and food consumption are monitored regularly.
- At the end of the study, blood and urine samples are collected for hematology and clinical chemistry analysis.
- All animals are subjected to a full necropsy, and organs are weighed and examined for histopathological changes.
- The No-Observed-Adverse-Effect Level (NOAEL) is determined.

General Experimental Workflow

The toxicological assessment of a chemical substance typically follows a structured workflow, starting with in silico and in vitro methods and progressing to in vivo studies as necessary.

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